

2-Chloro-5-nitrobenzoyl chloride IUPAC name and synonyms

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzoyl chloride

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An In-depth Technical Guide to **2-Chloro-5-nitrobenzoyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloro-5-nitrobenzoyl chloride**, a key chemical intermediate. It covers its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and its reactivity.

Chemical Identity

IUPAC Name: **2-chloro-5-nitrobenzoyl chloride**^[1]

Synonyms:

- Benzoyl chloride, 2-chloro-5-nitro-^[1]
- 2-Chloro-5-Nitrobenzoyl^[2]
- 2-chloro-5-nitro-benzoylchlorid^[2]
- **2-CHLORO-5-NITROBENZOYL CHLORIDE**^[2]
- 2-Chloro-5-nitrobenzoic acid chloride^[2]

Physicochemical Data

A summary of the key quantitative data for **2-Chloro-5-nitrobenzoyl chloride** is presented in Table 1.

Property	Value	Source
CAS Number	25784-91-2	[1][2]
Molecular Formula	C ₇ H ₃ Cl ₂ NO ₃	[1][2]
Molecular Weight	220.01 g/mol	[1]
Appearance	White to Orange to Green powder to crystal	[3]
Melting Point	57.0 to 60.0 °C	[3]
Purity	>98.0%(GC)(T)	[3]

Experimental Protocol: Synthesis of 2-Chloro-5-nitrobenzoyl chloride

2-Chloro-5-nitrobenzoyl chloride is a crucial intermediate in the synthesis of other compounds, such as 2-Chloro-5-nitrobenzaldehyde. The following protocol details the conversion of 2-Chloro-5-nitrobenzoic acid to **2-Chloro-5-nitrobenzoyl chloride**.

Objective: To synthesize **2-Chloro-5-nitrobenzoyl chloride** from 2-Chloro-5-nitrobenzoic acid.

Materials:

- 2-Chloro-5-nitrobenzoic acid
- Thionyl chloride (SOCl₂)
- Anhydrous reaction vessel
- Reflux condenser
- Stirring apparatus

- Heating mantle

Methodology:

- In a dry reaction vessel equipped with a reflux condenser and a stirring apparatus, place 2-Chloro-5-nitrobenzoic acid.
- Add an excess of thionyl chloride (SOCl_2) to the reaction vessel.^[2]
- Gently heat the mixture to reflux. The reaction progress can be monitored by observing the cessation of gas (HCl and SO_2) evolution.
- After the reaction is complete, the excess thionyl chloride is removed by distillation, often under reduced pressure.
- The resulting crude **2-Chloro-5-nitrobenzoyl chloride** can then be used directly in subsequent reactions, such as the Rosenmund reduction to form 2-Chloro-5-nitrobenzaldehyde, or purified further if required.^[2]

Chemical Reactivity and Signaling Pathways

2-Chloro-5-nitrobenzoyl chloride, as an acyl chloride, is a reactive molecule that readily undergoes nucleophilic acyl substitution reactions. The electron-withdrawing nitro group and the chloro group on the benzene ring activate the acyl chloride functionality.

While a specific signaling pathway directly involving **2-Chloro-5-nitrobenzoyl chloride** is not extensively documented, its derivatives have shown biological activity. For instance, derivatives of its precursor, 2-chloro-5-nitrobenzoic acid, have been investigated as potential antibacterial agents.^[4] The primary chemical transformation of **2-Chloro-5-nitrobenzoyl chloride** involves reaction with nucleophiles, a fundamental process in the synthesis of a wide range of biologically active molecules.

The general mechanism for nucleophilic acyl substitution is a two-step process: nucleophilic attack followed by the elimination of the leaving group (in this case, the chloride ion). This reaction pathway is fundamental to its utility in organic synthesis.

Caption: General mechanism of nucleophilic acyl substitution.

This guide provides essential information for researchers and professionals working with **2-Chloro-5-nitrobenzoyl chloride**, highlighting its synthesis, properties, and fundamental reactivity.

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